

A Technical Guide to N-Methylformamide-d5: Chemical Properties and Reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methylformamide-d5*

Cat. No.: *B12062043*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, reactivity, and handling of **N-Methylformamide-d5** (NMF-d5). NMF-d5 is the deuterated analog of N-Methylformamide (NMF), an organic compound used as a specialized solvent and a reagent in various organic syntheses.[1] The substitution of hydrogen atoms with deuterium makes NMF-d5 a valuable tool in mechanistic studies, metabolic fate investigations, and as a solvent for nuclear magnetic resonance (NMR) spectroscopy.

Chemical and Physical Properties

N-Methylformamide-d5 is a colorless liquid at room temperature.[2] Its physical and chemical properties are summarized below. The data presented is a compilation from various suppliers and predictive models.

Property	Value	Source(s)
Chemical Name	N-(methyl-d3)formamide-N,1-d2	[3]
Synonyms	N-Methylformamide-d5, N-메틸포름아미드-D5	[2]
CAS Number	863653-47-8	[2]
Molecular Formula	C ₂ D ₅ NO	[3]
Linear Formula	DCONDCD ₃	[4]
Molecular Weight	64.10 g/mol	[2]
Appearance	Colorless Liquid	[2][5]
Isotopic Purity	≥98 atom % D	
Density (Predicted)	0.9 ± 0.1 g/cm ³	[2]
Boiling Point (Predicted)	182.5 ± 9.0 °C at 760 mmHg	[2]
Flash Point (Predicted)	81.5 ± 3.7 °C	[2]
Solubility	Miscible with water.	[1]

Spectroscopic and Structural Information

Structural identifiers are crucial for database searches and compound registration.

Identifier Type	Value	Source(s)
SMILES	[2H]N(C([2H])=O)C([2H])([2H])[2H]	
InChI	1S/C2H5NO/c1-3-2-4/h2H,1H3,(H,3,4)/i1D3,2D/hD	[3]
InChI Key	ATHHXGZTWNVVOU-OMGDYAOASA-N	
PubChem Substance ID	329760819	

Reactivity and Stability

Stability: N-Methylformamide is stable at room temperature in closed containers under normal storage and handling conditions.^[6] It is important to avoid excess heat.^[6]

Incompatibilities: NMF-d5, similar to its non-deuterated counterpart, is incompatible with strong oxidizing agents, acids, bases, and acid chlorides.^[6]^[7] Contact with these substances should be avoided to prevent vigorous reactions.

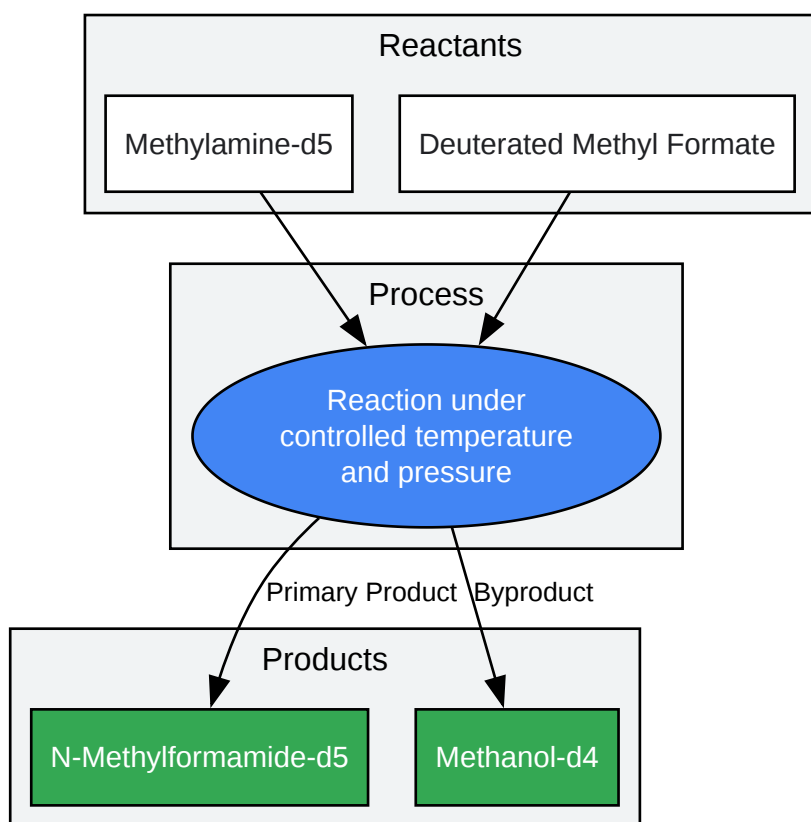
Hazardous Decomposition: When heated to decomposition, NMF can emit toxic fumes, including oxides of nitrogen (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[6]^[8]

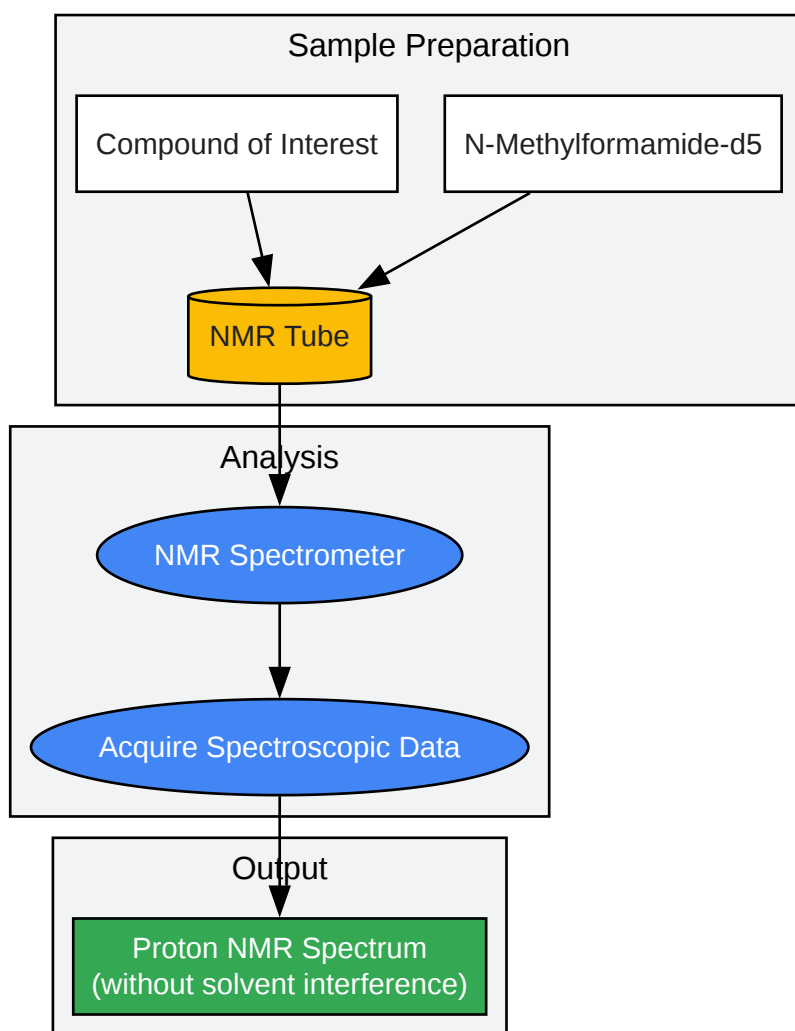
Synthesis and Applications

N-Methylformamide is an important raw material in organic synthesis, notably for producing certain pesticides and pharmaceuticals.^[9]^[10] The deuterated form, NMF-d5, is particularly useful as a non-protic solvent for NMR analysis and for isotopic labeling studies to trace reaction mechanisms or metabolic pathways.

General Synthesis Workflow

The synthesis of NMF typically involves the reaction of methylamine with a formate ester, such as methyl formate.^[1] For the deuterated analog, deuterated starting materials would be used.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Methylformamide - Wikipedia [en.wikipedia.org]
- 2. guidechem.com [guidechem.com]
- 3. N-Methylformamide-d5 | CAS 863653-47-8 | LGC Standards [lgcstandards.com]

- 4. N-メチルホルムアミド-d5 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. N-METHYLFORMAMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. fishersci.it [fishersci.it]
- 9. Preparation and Application of N-Methylformamide_Chemicalbook [chemicalbook.com]
- 10. N-Methylformamide (CAS 123-39-7) | 99.5% High Purity on Royalchem [royal-chem.com]
- To cite this document: BenchChem. [A Technical Guide to N-Methylformamide-d5: Chemical Properties and Reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12062043#n-methylformamide-d5-chemical-properties-and-reactivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com